

Application Note: Solid-Phase Extraction for Tenuazonic Acid Cleanup in Food Matrices

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Compound of Interest

Compound Name: Tenuazonic acid

Cat. No.: B7765665

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Introduction

Tenuazonic acid (TeA) is a mycotoxin produced by various *Alternaria* species, which are common plant pathogens.^{[1][2]} Consequently, TeA can contaminate a wide range of agricultural commodities, including cereals, oilseeds, fruits, and vegetables, posing a potential risk to human and animal health.^{[2][3]} Accurate determination of TeA levels in food is crucial for ensuring food safety and regulatory compliance.

Sample preparation is a critical step in the analytical workflow for TeA, as food matrices are often complex. Solid-phase extraction (SPE) is a widely used technique for the cleanup and pre-concentration of TeA from sample extracts, effectively removing interfering substances and improving the sensitivity and reliability of subsequent analytical methods like liquid chromatography-tandem mass spectrometry (LC-MS/MS).^{[3][4][5]} This application note provides a detailed overview of SPE protocols for TeA cleanup, including quantitative data and experimental workflows.

Quantitative Data Summary

The following tables summarize the performance of various extraction and cleanup methods for the determination of **Tenuazonic acid** in different food matrices.

Table 1: Recovery and Precision Data for **Tenuazonic Acid** Analysis

Matrix	Extraction Method	Cleanup Method	Spiking Level (µg/kg)	Average Recovery (%)	Relative Standard Deviation (RSD) (%)	Reference
Catsup	Liquid-Liquid Extraction (CHCl ₃)	Silica Gel Column Chromatography	Not Specified	83	Not Specified	[6]
Fruit Juices	Immunoassay Specific	Not Applicable	Not Specified	92.7	Not Specified	[1]
Maize & Wheat	QuEChERS	d-SPE (C18)	200	70.0 - 111.0	< 30	[7]
Sorghum Cereal	Stable Isotope Dilution Analysis (SIDA)	Not Specified	912 ± 60	95 - 102	7	[8]
Tomato Juice	Cloud Point Extraction	Not Applicable	100	40	11.6 - 12.1	[9]
Maize Grain	QuEChERS	d-SPE (C18)	Not Specified	55.25 - 129.48	< 15.03	[4]
Rice, Flour, Bread	Immunoassay Specific	Not Applicable	6 - 80 ng/g	78.3 - 96.3	Not Specified	[10]
Tomato, Wheat, Sunflower Seeds	Methanol/Water/Acetic Acid Extraction	SPE (Strata-XL)	Not Specified	74 - 112	< 7.0	[3]
Pear Paste	Saturated Na ₂ SO ₄ &	Liquid-Liquid	1.0 - 100	75.3 - 113.8	2.8 - 12.2	[11]

Acidified Extraction
Acetonitrile

Table 2: Limits of Detection (LOD) and Quantification (LOQ) for **Tenuazonic Acid**

Matrix	Analytical Method	LOD	LOQ	Reference
Tomatoes & Tomato Products	LC-UV	-	25 ng/g	[6]
Fruit Juices	icCLEIA	0.2 ng/mL	-	[1]
General Food/Feed	HPLC-MS/MS (QuEChERS)	0.86 µg/kg	2.89 µg/kg	[12]
Tomato Juice	HPLC-UV (Cloud Point Extraction)	0.7 ng/mL	8 ng/mL	[9]
Maize Grain	UHPLC-MS/MS (QuEChERS)	< 21.10 ng/g	< 37.49 ng/g	[4]
General	icELISA	0.09 ng/mL	-	[10]
Wheat	LC-MS/MS (SPE)	-	0.19 - 1.40 µg/kg	[3]

Experimental Protocols

Below are detailed methodologies for SPE-based cleanup of **Tenuazonic acid** from food samples, synthesized from published research.

Protocol 1: SPE Cleanup for TeA in Tomato, Wheat, and Sunflower Seeds

This protocol is adapted from a method developed for the determination of various *Alternaria* toxins.[3][13]

1. Sample Extraction: a. Weigh 2.00 g of the homogenized food sample into a 50 mL centrifuge tube. b. Add 15 mL of extraction solvent (methanol/water/acetic acid, 85/14/1, v/v/v). For liquid samples like tomato products, use 14 mL. c. Shake the sample for 45 minutes at room temperature using a wrist-action shaker at maximum speed. d. Centrifuge the extract for 10 minutes at approximately 3200 x g. e. Transfer 7.5 mL of the supernatant to a new 50 mL centrifuge tube. f. Dilute the extract with 7.5 mL of 1% (v/v) aqueous acetic acid solution and homogenize by vortexing.

2. SPE Cartridge Cleanup (Strata-XL or equivalent): a. Conditioning: Condition the SPE cartridge sequentially with 7 mL of methanol, 7 mL of water, and 4 mL of 1% (v/v) acetic acid solution. b. Equilibration: Add 3 mL of 1% (v/v) acetic acid solution to the cartridge. c. Sample Loading: Attach a reservoir and load the diluted sample extract onto the SPE cartridge. d. Washing: i. Wash the cartridge with 4 mL of 2% (v/v) polysorbate 20 solution. ii. Wash the cartridge again with 4 mL of 1% (v/v) aqueous acetic acid solution. e. Drying: Dry the column thoroughly under vacuum. f. Elution: Elute the retained analytes (including TeA) with an appropriate solvent (e.g., methanol or acetonitrile, specific volumes may need optimization). The eluate is then typically evaporated and reconstituted in the initial mobile phase for LC-MS/MS analysis.

Protocol 2: General SPE Cleanup for TeA in Liquid Samples

This protocol provides a general workflow for SPE cleanup of liquid food samples like fruit and vegetable beverages.[\[14\]](#)[\[15\]](#)

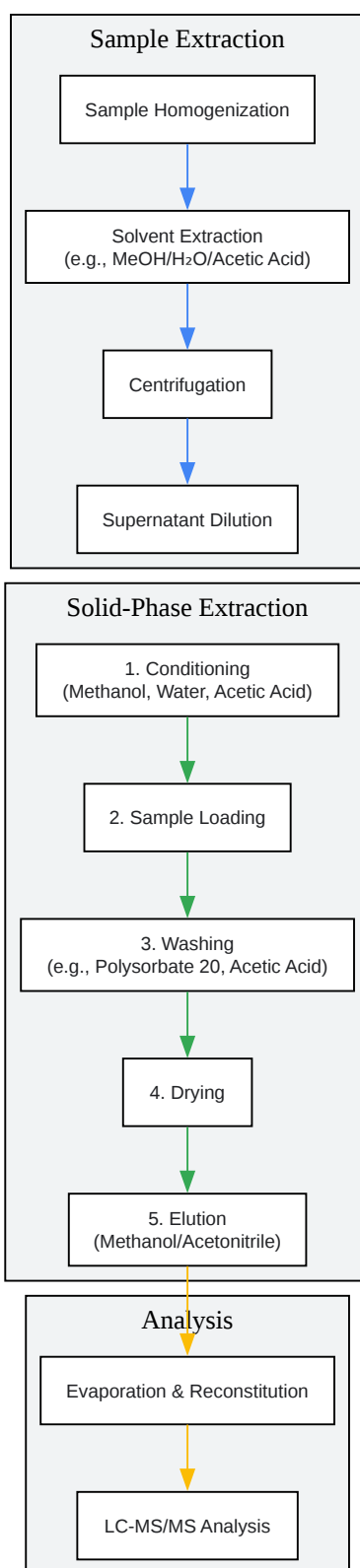
1. Sample Extraction: a. For liquid samples (e.g., juices), weigh 5 g into a centrifuge tube. b. Add 15 mL of an extraction solvent mixture such as acetonitrile/methanol/water (45/10/45, v/v/v, pH adjusted to 3). c. Shake vigorously for 60 seconds. d. Centrifuge and transfer 6 mL of the supernatant to a new tube. e. Dilute the supernatant with 15 mL of a suitable buffer, for instance, 0.05 M sodium dihydrogen phosphate solution (pH 3).

2. SPE Cartridge Cleanup (e.g., Bond Elut Plexa): a. Conditioning: Condition the cartridge with 5 mL of methanol, followed by 5 mL of water. b. Sample Loading: Load the diluted sample extract onto the cartridge. c. Washing: Wash the cartridge with 5 mL of water. d. Drying: Dry the cartridge for 10 minutes under a light vacuum. e. Elution: Elute TeA using 5 mL of methanol,

followed by 5 mL of acetonitrile. f. Reconstitution: Evaporate the eluate to dryness and reconstitute in 1 mL of a water/methanol mixture (e.g., 7/3, v/v) for analysis.

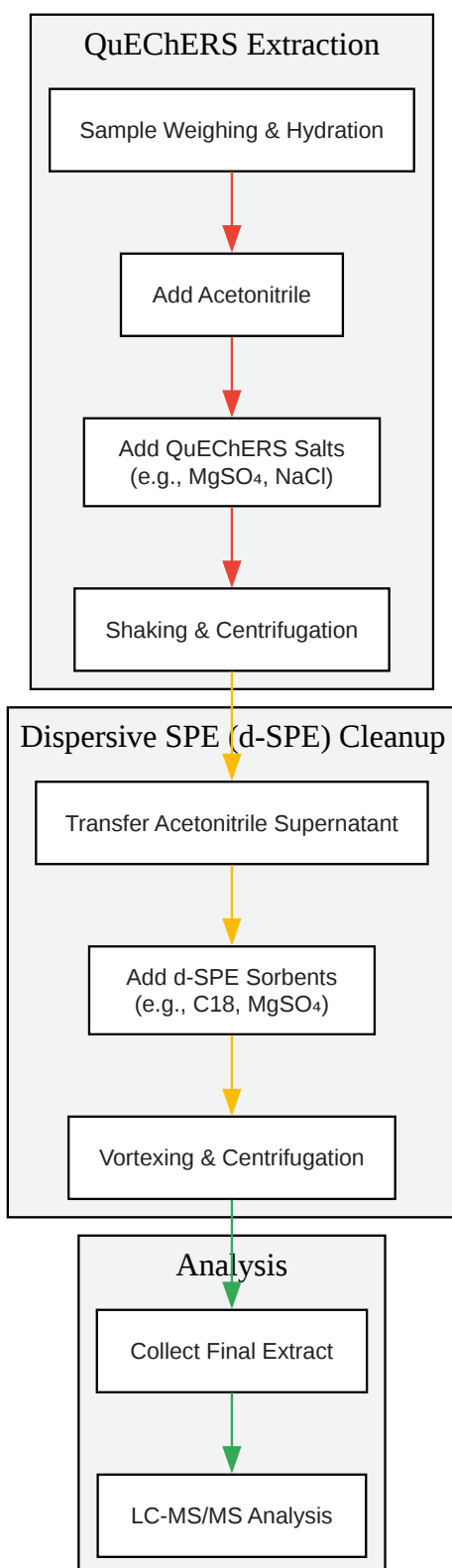
Visualized Workflows

The following diagrams illustrate the key workflows described in this application note.



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Caption: Workflow for SPE-based cleanup of **Tenuazonic acid**.



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Caption: QuEChERS workflow with d-SPE for TeA cleanup.

Conclusion

Solid-phase extraction is an effective and versatile technique for the cleanup of **Tenuazonic acid** from a variety of complex food matrices. The selection of the appropriate SPE sorbent, as well as the optimization of the extraction, washing, and elution steps, are critical for achieving high recovery and accurate quantification. The protocols and data presented in this application note provide a valuable resource for researchers and analysts involved in the monitoring of TeA in the food supply chain. The use of isotopically labeled internal standards is highly recommended to improve the accuracy and precision of the results.[3][13]

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- To cite this document: BenchChem. [Application Note: Solid-Phase Extraction for Tenuazonic Acid Cleanup in Food Matrices]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7765665#solid-phase-extraction-for-tenuazonic-acid-cleanup>]

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